

The Structure-Activity Relationship of Cyclobutrifluram: An In-depth Technical Guide

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Compound of Interest

Compound Name: Cyclobutrifluram

Cat. No.: B12774741

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Abstract

Cyclobutrifluram, a novel chiral phenylcyclobutylpyridineamide, is a potent dual-action fungicide and nematicide developed by Syngenta. Marketed under the brand name TYMIRIUM®, it represents a significant advancement in the control of a broad spectrum of plant-parasitic nematodes and soil-borne fungal diseases.[1][2][3] This technical guide provides a comprehensive overview of the structure-activity relationship (SAR) of **Cyclobutrifluram**, its mechanism of action, and the experimental methodologies used to characterize its biological activity. While detailed SAR data on a wide range of analogs remain proprietary, this document synthesizes publicly available information to elucidate the key structural features essential for its potent bioactivity.

Introduction

Plant-parasitic nematodes and fungal pathogens pose a significant threat to global agriculture, causing substantial crop losses annually.[4] The development of effective and environmentally benign pesticides is crucial for sustainable food production. **Cyclobutrifluram** emerged from a targeted research program focused on identifying next-generation succinate dehydrogenase inhibitors (SDHIs).[1][2] Its unique mode of action, inhibiting the mitochondrial complex II (succinate dehydrogenase) in both nematodes and fungi, provides a dual benefit to farmers.[2] This document delves into the chemical structure, biological activity, and the underlying principles of the structure-activity relationship that govern the efficacy of **Cyclobutrifluram**.

Chemical Structure and Physicochemical Properties

Cyclobutrifluram is a chiral molecule belonging to the pyridine-3-carboxamide chemical class. [5] The commercial product is a mixture of the (1S,2S) and (1R,2R) enantiomers, with the (1S,2S) isomer being the more active component, constituting a minimum of 80% of the mixture. [5]

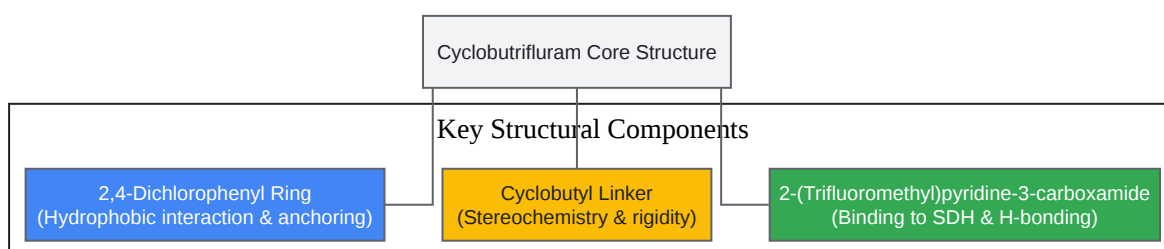
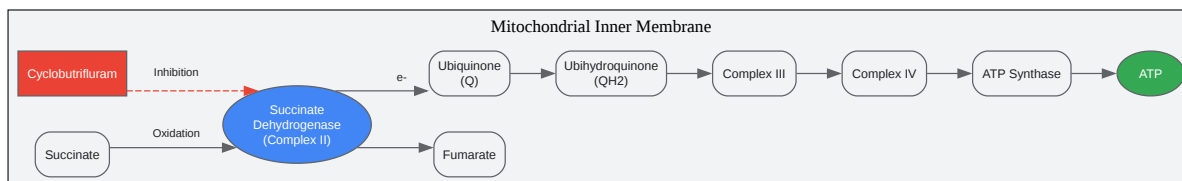
IUPAC Name: N-[(1S,2S)-2-(2,4-dichlorophenyl)cyclobutyl]-2-(trifluoromethyl)pyridine-3-carboxamide CAS Number: 1460292-16-3 Chemical Formula: C₁₇H₁₃Cl₂F₃N₂O

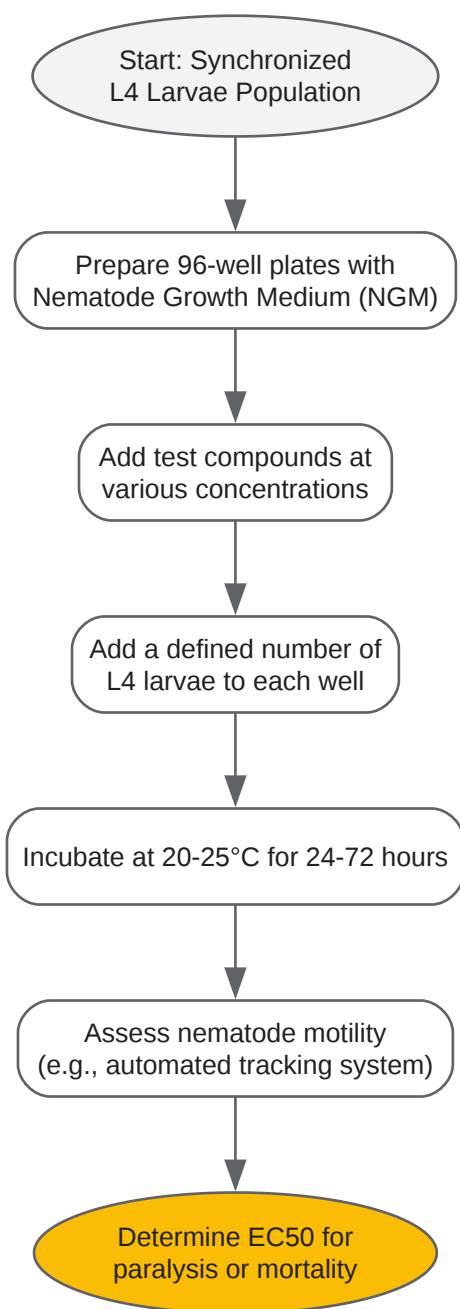
Table 1: Physicochemical Properties of **Cyclobutrifluram**

Property	Value	Reference
Molecular Weight	417.2 g/mol	N/A
Water Solubility	33 mg/L (at 20°C)	[5]
Log P (octanol/water)	3.2 (at 20°C)	[5]
Vapor Pressure	<6.2 × 10 ⁻⁶ Pa (at 20°C)	[5]

Mechanism of Action: Inhibition of Succinate Dehydrogenase (SDH)

Cyclobutrifluram's primary mode of action is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as mitochondrial complex II, a key component of both the citric acid cycle and the electron transport chain in eukaryotic organisms. [2][6] By binding to the SDH enzyme, **Cyclobutrifluram** blocks the oxidation of succinate to fumarate, thereby disrupting cellular respiration and leading to a cessation of ATP production. [6] This energy depletion ultimately results in the paralysis and death of nematodes and the inhibition of mycelial growth and spore formation in fungi. [2][6]





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